

Cholesteryl Tridecanoate: A Comprehensive Technical Guide to its Physical Properties and Constants

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Compound of Interest

Compound Name: Cholesteryl tridecanoate

Cat. No.: B15290541

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Introduction

Cholesteryl tridecanoate, a cholesterol ester, belongs to a class of compounds known for their liquid crystalline properties. These materials exhibit phases intermediate between the solid and liquid states, making them subjects of significant interest in materials science and increasingly in biomedical applications, including drug delivery systems. Understanding the precise physical and chemical properties of **cholesteryl tridecanoate** is crucial for its potential application in these fields. This technical guide provides a detailed overview of the known physical constants, thermotropic behavior, and analytical methodologies for the characterization of **cholesteryl tridecanoate**.

Core Physical and Chemical Properties

Cholesteryl tridecanoate is the ester formed from cholesterol and tridecanoic acid. Its fundamental properties are summarized in the table below.

Property	Value	Source
Chemical Formula	C ₄₀ H ₇₀ O ₂	N/A
Molecular Weight	582.98 g/mol	N/A
Appearance	White to off-white solid	N/A
Storage Conditions	Recommended storage at -20°C for long-term stability.	N/A

Thermotropic Liquid Crystal Behavior

Cholesteryl esters, including **cholesteryl tridecanoate**, are well-known to exhibit thermotropic liquid crystalline phases.^{[1][2]} This means that they undergo transitions to different mesophases upon changes in temperature. The typical phase progression for a cholesteryl ester upon heating is from a crystalline solid to a smectic phase, then to a cholesteric phase, and finally to an isotropic liquid. The transition temperatures are dependent on the length of the fatty acid chain.^[1] For saturated cholesteryl esters with an odd number of carbons in the fatty acyl chain, a general trend is observed.^[1]

Phase Transition Temperatures

Based on graphical data for saturated cholesteryl esters with odd-numbered carbon chains, the following transition temperatures for **cholesteryl tridecanoate** (13 carbons in the acyl chain) can be estimated^[1]:

Transition	Estimated Temperature (°C)
Crystal to Smectic	~77 °C
Smectic to Cholesteric	~80 °C
Cholesteric to Isotropic Liquid	~84 °C

Note: These values are estimations derived from graphical representations and may vary depending on the purity of the sample and the experimental conditions.

Solubility

Detailed quantitative solubility data for **cholesteryl tridecanoate** in various organic solvents is not readily available in the literature. However, based on the general solubility characteristics of cholesterol and other long-chain cholesteryl esters, the following qualitative solubility profile can be expected:

Solvent Class	Expected Solubility
Non-polar solvents (e.g., hexane, toluene)	High
Chlorinated solvents (e.g., chloroform, dichloromethane)	High
Polar aprotic solvents (e.g., acetone, ethyl acetate)	Moderate to Low
Alcohols (e.g., ethanol, methanol)	Low
Water	Insoluble

Experimental Protocols

The characterization of the physical properties of **cholesteryl tridecanoate** relies on several key analytical techniques. The following sections detail generalized experimental protocols that can be adapted for this specific compound.

Synthesis of Cholesteryl Tridecanoate

A general method for the synthesis of cholesteryl esters involves the esterification of cholesterol with the corresponding fatty acid or its more reactive derivative, such as an acyl chloride or anhydride.

Materials:

- Cholesterol
- Tridecanoyl chloride (or tridecanoic acid)

- Anhydrous pyridine (or another suitable base and solvent)
- Anhydrous diethyl ether (or other suitable extraction solvent)
- Hydrochloric acid (dilute solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Hexane and ethyl acetate for chromatography elution

Procedure:

- Dissolve cholesterol in anhydrous pyridine in a round-bottom flask.
- Cool the solution in an ice bath.
- Slowly add a stoichiometric amount of tridecanoyl chloride to the cooled solution with constant stirring.
- Allow the reaction mixture to warm to room temperature and stir for several hours or until the reaction is complete (monitored by thin-layer chromatography).
- Quench the reaction by slowly adding dilute hydrochloric acid.
- Extract the product into diethyl ether.
- Wash the organic layer sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and evaporate the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a hexane-ethyl acetate gradient to yield pure **cholesteryl tridecanoate**.

- Confirm the identity and purity of the product using techniques such as NMR and mass spectrometry.

Differential Scanning Calorimetry (DSC)

DSC is used to determine the phase transition temperatures and the enthalpies of these transitions.

Methodology:

- Sample Preparation: Accurately weigh 2-5 mg of **cholesteryl tridecanoate** into a standard aluminum DSC pan.
- Instrument Setup: Place the sealed sample pan and an empty reference pan into the DSC cell.
- Thermal Program:
 - Equilibrate the sample at a temperature well below the first expected transition (e.g., 25°C).
 - Heat the sample at a controlled rate (e.g., 5-10°C/min) to a temperature above the final clearing point (e.g., 100°C).
 - Hold the sample at this temperature for a few minutes to ensure complete melting.
 - Cool the sample at the same controlled rate back to the starting temperature.
 - Perform a second heating scan under the same conditions to obtain a thermal history-independent thermogram.
- Data Analysis: Analyze the thermogram to determine the onset and peak temperatures of the endothermic transitions (melting and liquid crystal phase transitions) and integrate the peaks to calculate the enthalpy of each transition (ΔH).

Polarized Light Microscopy (PLM)

PLM is a crucial technique for visualizing the different liquid crystalline textures (mesophases) and identifying the phase transition temperatures.

Methodology:

- **Sample Preparation:** Place a small amount of **cholesteryl tridecanoate** on a clean microscope slide and cover it with a coverslip.
- **Heating Stage:** Place the slide on a hot stage connected to a temperature controller.
- **Microscope Setup:** Use a polarizing microscope with crossed polarizers.
- **Observation:**
 - Heat the sample slowly while observing the changes in texture.
 - The crystalline solid will appear bright against the dark background.
 - Upon melting to the smectic phase, characteristic textures such as focal conic fans will appear.
 - Further heating into the cholesteric phase will result in a different, often more fluid and colorful, texture.
 - The transition to the isotropic liquid is marked by the disappearance of all birefringence, resulting in a completely dark field of view.
 - Record the temperatures at which these textural changes occur.
 - Cool the sample slowly to observe the transitions upon cooling.

X-Ray Diffraction (XRD)

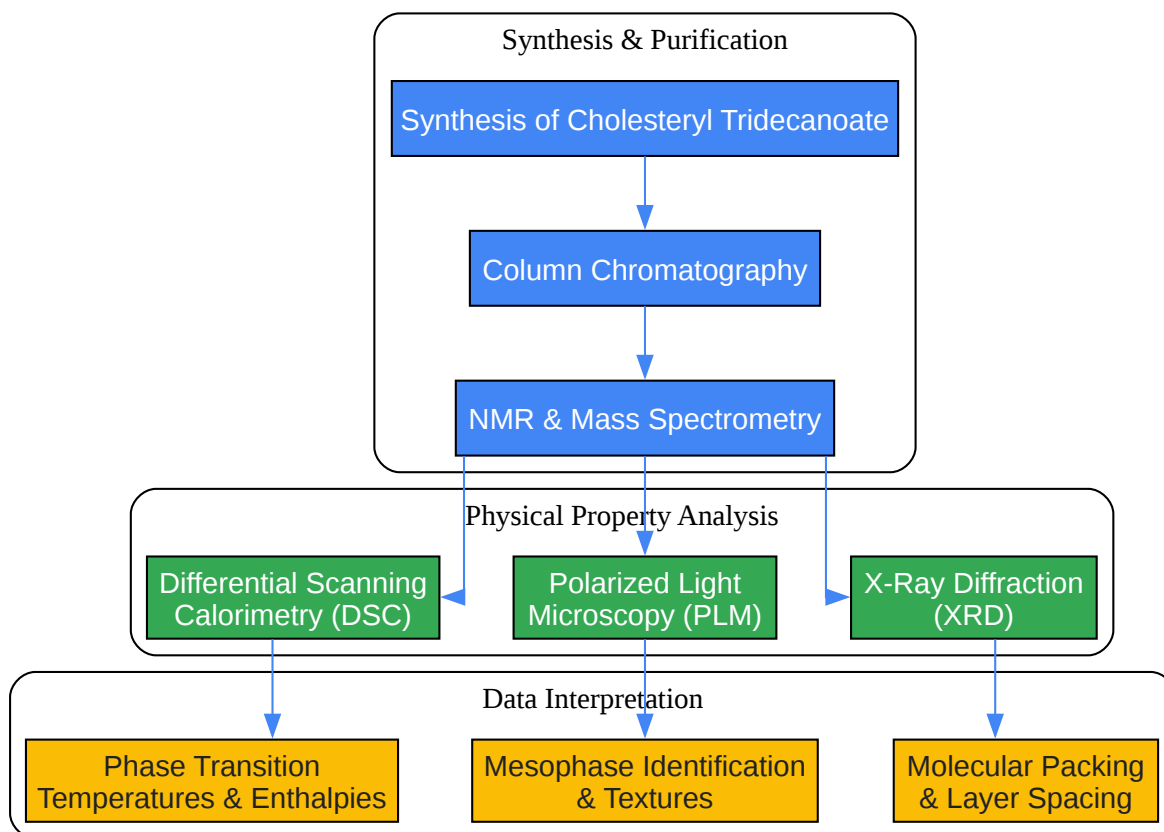
XRD is used to investigate the molecular arrangement and layer spacing in the crystalline and liquid crystalline phases.

Methodology:

- **Sample Preparation:** The sample can be loaded into a thin-walled glass capillary tube or mounted as a thin film on a sample holder with a temperature-controlled stage.
- **Instrument Setup:** Use an X-ray diffractometer equipped with a temperature-controlled sample stage and a detector for both small-angle X-ray scattering (SAXS) and wide-angle X-ray scattering (WAXS).
- **Data Collection:**
 - Obtain diffraction patterns at various temperatures corresponding to the different phases identified by DSC and PLM.
 - SAXS is used to determine the layer spacing (d-spacing) in the smectic phase.
 - WAXS provides information about the short-range molecular order within the layers.
- **Data Analysis:** Analyze the positions of the diffraction peaks to determine the structural characteristics of each phase. For the smectic phase, the layer spacing can be calculated using Bragg's Law ($n\lambda = 2d \sin\theta$).

Visualization of Experimental Workflow

The following diagram illustrates the typical workflow for the physical characterization of **cholesteryl tridecanoate**.



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Caption: Workflow for the synthesis and physical characterization of **cholesteryl tridecanoate**.

Conclusion

This technical guide provides a foundational understanding of the physical properties and constants of **cholesteryl tridecanoate**. While specific quantitative data for some properties, such as solubility, remain to be fully elucidated, the provided methodologies offer a clear path for researchers to perform comprehensive characterization. The thermotropic liquid crystalline behavior of **cholesteryl tridecanoate**, in line with other odd-chain cholesteryl esters, presents opportunities for its use in advanced materials and biomedical applications where precise thermal transitions are required. Further research to refine the phase transition data and

quantify its solubility in various solvents will be invaluable for the scientific and drug development communities.

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